

Application Note: Solid-Phase Extraction Protocol for 16-Carboxymitragynine from Plasma

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Compound of Interest

Compound Name: 16-Carboxymitragynine

Cat. No.: B15571945

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Introduction

16-Carboxymitragynine is a key metabolite of mitragynine, the primary active alkaloid in the plant *Mitragyna speciosa* (kratom). As interest in the pharmacokinetics and metabolism of kratom alkaloids grows, reliable methods for the quantitative analysis of its metabolites in biological matrices are crucial. This application note provides a detailed solid-phase extraction (SPE) protocol for the isolation of **16-Carboxymitragynine** from human plasma.

Due to the limited availability of a specific, validated SPE protocol for **16-Carboxymitragynine** in plasma in the current scientific literature, this protocol has been adapted from established methods for the parent compound, mitragynine.^[1] The procedure employs a mixed-mode cation exchange SPE cartridge, which is suitable for the retention of a compound like **16-Carboxymitragynine** that possesses both a basic tertiary amine and an acidic carboxylic acid functional group. This protocol is intended as a starting point for method development and will require further optimization and validation by the end-user.

Materials and Reagents

- **16-Carboxymitragynine** analytical standard
- Internal Standard (e.g., Mitragynine-d3)
- Human Plasma (K2EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (ACS grade)
- Ammonium Hydroxide (ACS grade)
- Mixed-Mode Cation Exchange SPE Cartridges (e.g., Oasis MCX, 30 mg/1 mL)
- SPE Vacuum Manifold
- Centrifuge
- Analytical balance
- pH meter
- Vortex mixer
- Nitrogen evaporator

Experimental Protocol

Sample Pre-treatment

- Allow frozen plasma samples to thaw at room temperature.
- Vortex the plasma samples for 10 seconds to ensure homogeneity.

- To 500 µL of plasma in a microcentrifuge tube, add the internal standard solution.
- Add 500 µL of 4% phosphoric acid in water and vortex for 30 seconds. This step acidifies the sample to ensure the tertiary amine of the analyte is protonated, facilitating binding to the cation exchange sorbent.
- Centrifuge the sample at 10,000 x g for 10 minutes to precipitate proteins.
- Carefully collect the supernatant for loading onto the SPE cartridge.

Solid-Phase Extraction

The following steps are to be performed using a vacuum manifold.

- Cartridge Conditioning:
 - Pass 1 mL of methanol through the SPE cartridge.
 - Pass 1 mL of HPLC-grade water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load the pre-treated plasma supernatant onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/minute).
- Washing:
 - Wash the cartridge with 1 mL of 0.1 M hydrochloric acid to remove acidic and neutral interferences.
 - Wash the cartridge with 1 mL of methanol to remove non-polar interferences.
- Elution:
 - Dry the cartridge under vacuum for 5 minutes.
 - Elute the analyte with 1 mL of 5% ammonium hydroxide in methanol into a clean collection tube. The basic elution solvent neutralizes the protonated amine, releasing it from the

cation exchange sorbent.

Post-Elution Processing

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase used for the analytical method (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex for 30 seconds to ensure complete dissolution.
- Transfer the reconstituted sample to an autosampler vial for analysis by LC-MS/MS or another appropriate analytical technique.

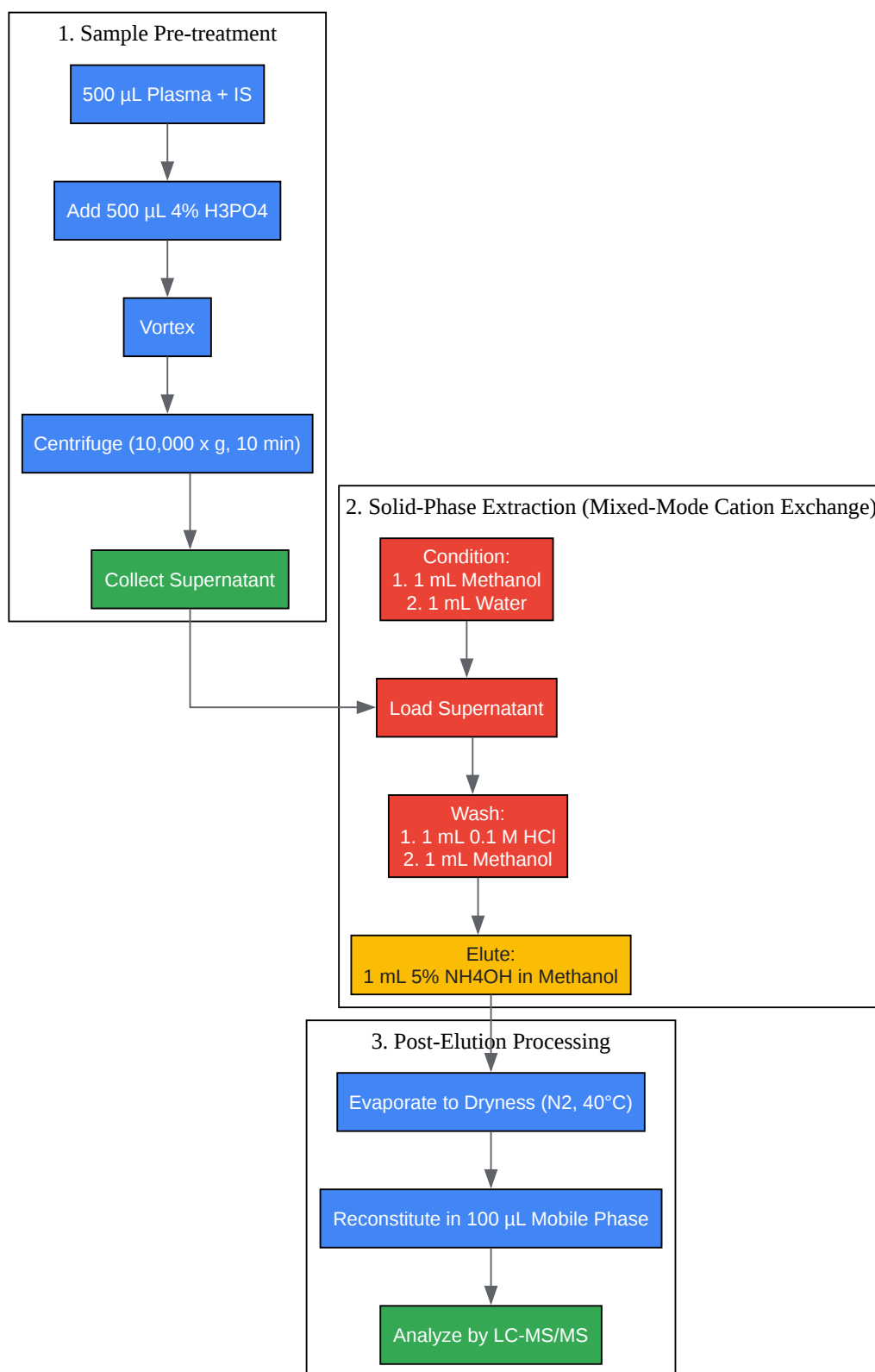
Quantitative Data Summary

As a specific SPE protocol for **16-Carboxymitragynine** from plasma has not been extensively documented, the following table summarizes the performance of a similar SPE method for the parent compound, mitragynine, to provide a reference for expected performance.[\[1\]](#)

Analyte	Matrix	SPE Method	Recovery (%)	LLOQ (µg/mL)	Linearity (µg/mL)	Reference
Mitragynine	Human Plasma	Oasis MCX	96.3 - 97.7	0.050	0.05 - 10	[1]

LLOQ: Lower Limit of Quantification

Experimental Workflow Diagram



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Caption: Solid-Phase Extraction Workflow for **16-Carboxymitragynine** from Plasma.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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